An In-depth Technical Guide to the Spectroscopic Characterization of Tribromochloromethane

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Compound of Interest

Compound Name:	*Tribromochloromethane*
CAS No.:	*594-15-0*
Cat. No.:	*B121526*

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Abstract

This technical guide provides a comprehensive analysis of **Tribromochloromethane** (CBr_3Cl) using fundamental spectroscopic techniques: Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). Designed for researchers and professionals in the chemical and pharmaceutical sciences, this document moves beyond mere data presentation. It delves into the causality behind experimental choices, the theoretical underpinnings of each technique, and the logic of spectral interpretation. By integrating detailed protocols, data analysis, and visual workflows, this guide serves as an authoritative resource for the unambiguous structural elucidation of halogenated methanes.

Introduction: The Molecular Profile of Tribromochloromethane

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Tribromochloromethane is a fully halogenated methanederivative, a tetrahalomethane with the chemical formula CBr_3Cl.[1] It is a solid at standard conditions with a molecular weight of approximately 287.18 g/mol .[2] Its unique structure, containing one carbon atom bonded to three bromine atoms and one chlorine atom, presents a distinct spectroscopic fingerprint. Understanding this fingerprint is crucial for its identification, purity assessment, and quality control in various research and industrial applications. This guide will systematically deconstruct the data obtained from ^{13}C NMR, IR, and Mass Spectrometry to build a cohesive and validated structural profile of the molecule.

Table 1: Chemical Identity of **Tribromochloromethane**

Identifier	Value	Source
IUPAC Name	**tribromo(chloro)methane**	**[1][3]**
CAS Number	594-15-0	[1][2][3][4][5]
Molecular Formula	CBr_3Cl	[1][2][3]

| Molar Mass | 287.18 g/mol |[1][2] |

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Theoretical Basis & Experimental Rationale

Carbon-13 NMR spectroscopy is a powerful tool for determining the number of non-equivalent carbon environments in a molecule.[6] For **tribromochloromethane**, which possesses a single carbon atom, the ^{13}C NMR spectrum is expected to show only one resonance signal.[6] The chemical shift (δ) of this signal is highly influenced by the electronegativity of the attached halogen atoms. The cumulative electron-withdrawing effect of three bromine atoms and one chlorine atom deshields the carbon nucleus, causing its resonance to appear at a lower field (higher ppm value) compared to methane.

The choice of a high-resolution NMR spectrometer is predicated on the need for precise chemical shift determination. Deuterated solvents are used to provide a lock signal for the

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spectrometer, ensuring field stability over the course of the experiment.[6] Tetramethylsilane (TMS) is used as the internal standard, with its ^{13}C signal defined as 0.0 ppm.[6]

Experimental Protocol: ^{13}C NMR Acquisition

- Sample Preparation: Dissolve approximately 50-100 mg of **tribromochloromethane** in 0.7 mL of a suitable deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a standard 5 mm NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer's probe. Tune and match the probe for the ^{13}C frequency (e.g., 125 MHz on a 500 MHz spectrometer).
- Acquisition Parameters:
  - Pulse Program: A standard single-pulse experiment with proton decoupling (e.g., zgpg30) is used to produce a spectrum with single lines for each carbon.
  - Spectral Width: Set a spectral width of ~250 ppm, centered around 100 ppm, to ensure the signal is captured.
  - Acquisition Time: Set to approximately 1-2 seconds.
  - Relaxation Delay (d1): A delay of 2-5 seconds is employed to allow for full relaxation of the carbon nucleus.
  - Number of Scans: Due to the low natural abundance of ^{13}C, a sufficient number of scans (e.g., 128 to 1024) are averaged to achieve an adequate signal-to-noise ratio.
- Data Processing: Apply a Fourier transform to the acquired Free Induction Decay (FID). Phase the resulting spectrum and perform a baseline correction to obtain the final clean spectrum. Reference the spectrum to the TMS signal at 0.0 ppm.

Workflow: ^{13}C NMR Analysis

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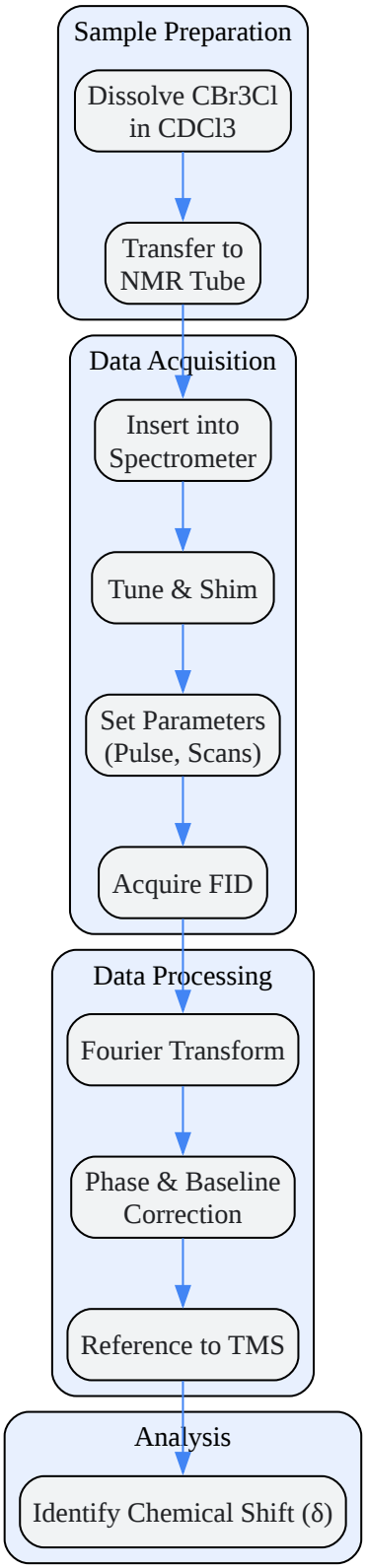

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Caption: Workflow for ^{13}C NMR spectroscopy of **Tribromochloromethane**.

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Data & Interpretation

The ^{13}C NMR spectrum of **tribromochloromethane** shows a single signal, confirming the presence of only one carbon environment.

Table 2: ^{13}C NMR Data for **Tribromochloromethane**

Solvent	Chemical Shift (δ) ppm	Source

| Not Reported | 33.5 |[7] |

The observed chemical shift of 33.5 ppm is consistent with a carbon atom bonded to multiple electronegative halogen atoms. This value reflects the strong deshielding environment created by the three bromine atoms and one chlorine atom, providing key evidence for the proposed structure.[7]

Infrared (IR) Spectroscopy

Theoretical Basis & Experimental Rationale

Infrared (IR) spectroscopy probes the vibrational modes of a molecule.[8] When a molecule absorbs infrared radiation, specific bonds stretch and bend at characteristic frequencies. For a molecule like **tribromochloromethane**, which belongs to the CXY_3 point group, theory predicts six fundamental vibrational modes.[9] The primary absorptions of interest are the C-Cl and C-Br stretching and bending frequencies. The heavier mass of the bromine atoms compared to chlorine means that C-Br bond vibrations will occur at lower frequencies (wavenumbers) than C-Cl vibrations.

Measuring the spectrum in a solution or as a vapor allows for the determination of these fundamental frequencies, which are highly characteristic of the molecule's structure and bonding.[9]

Experimental Protocol: IR Spectrum Acquisition (Solution Phase)

- Sample Preparation: Prepare a solution of **tribromochloromethane** (e.g., 2-5% w/v) in a suitable IR-transparent solvent like carbon tetrachloride (CCl_4) or carbon disulfide (CS_2).[9]

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Note: These solvents have their own absorption bands, so a reference spectrum of the pure solvent is required.

- Cell Preparation: Select an appropriate liquid transmission cell with windows made of material transparent in the mid-IR range (e.g., NaCl or KBr). Fill the cell with the prepared solution.
- Instrument Setup: Place the cell in the sample beam of the FTIR spectrometer.
- Background Collection: First, run a background spectrum with a cell filled with the pure solvent. This spectrum will be automatically subtracted from the sample spectrum to eliminate solvent and atmospheric (H_2O, CO_2) absorptions.
- Sample Collection: Run the spectrum of the **tribromochloromethane** solution. Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Processing: The resulting spectrum will show absorption bands corresponding to the vibrational modes of CBr_3Cl. Identify the peak positions in units of wavenumbers (cm^{-1}).

Workflow: IR Spectroscopy Analysis

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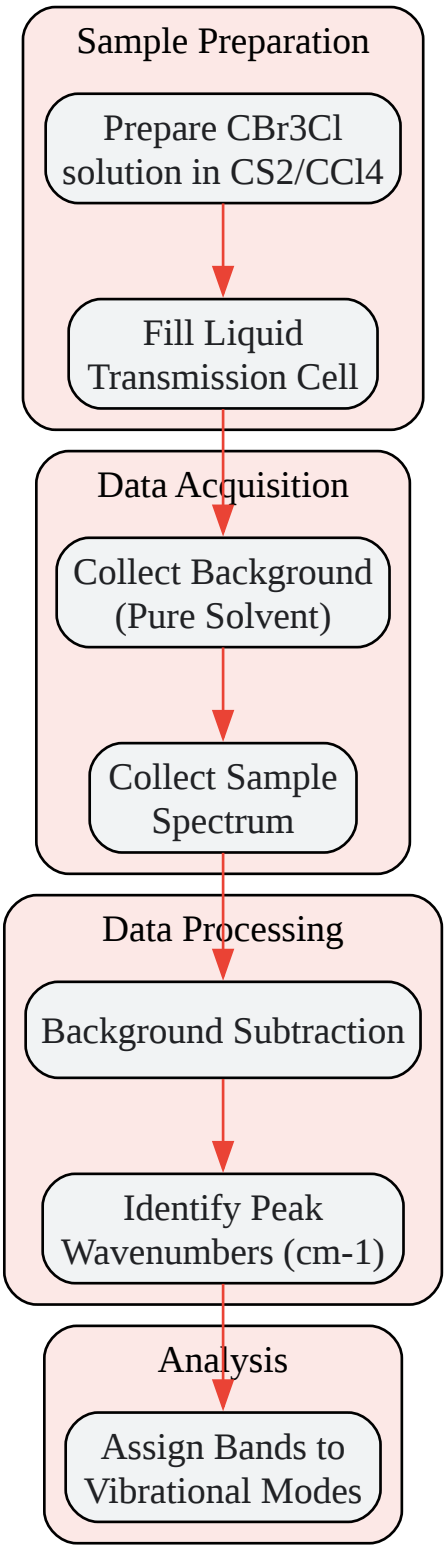

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Caption: Workflow for Infrared (IR) spectroscopy of **Tribromochloromethane**.

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Data & Interpretation

The IR spectrum of **tribromochloromethane** is characterized by strong absorptions in the fingerprint region (< 1500 cm^{-1}), which are typical for carbon-halogen bonds.

Table 3: Principal IR Absorption Bands for **Tribromochloromethane**

Wavenumber (cm^{-1})	Assignment	Source
~780 cm^{-1}	**C-Cl Stretch**	**[9]**
~650 cm^{-1}	C-Br Asymmetric Stretch	[9]
~550 cm^{-1}	C-Br Symmetric Stretch	[9]

| < 300 cm^{-1} | Bending Modes (Deformations) |[9] |

The bands observed in the IR spectrum are consistent with the CBr_3Cl structure.[9] The highest frequency strong band is assigned to the C-Cl stretch, as this bond is stronger and involves a lighter atom than the C-Br bonds. The lower frequency bands are attributed to the various C-Br stretching and bending modes. The collective pattern of these absorptions provides a unique vibrational fingerprint for the molecule.

Mass Spectrometry (MS)

Theoretical Basis & Experimental Rationale

Electron Ionization Mass Spectrometry (EI-MS) is a destructive technique that bombards a molecule with high-energy electrons, causing ionization and fragmentation. The resulting charged particles are separated by their mass-to-charge ratio (m/z), producing a mass spectrum.

The most critical aspect for identifying **tribromochloromethane** is the unique isotopic pattern of bromine and chlorine. Bromine has two stable isotopes, ^{79}Br and ^{81}Br, in nearly equal abundance (~50.7% and ~49.3%, respectively). Chlorine has two isotopes, ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%), in an approximate 3:1 ratio. The molecular ion (M^+) of CBr_3Cl will therefore appear not as a single peak, but as a cluster of peaks reflecting all possible isotopic

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combinations. The characteristic intensity pattern of this cluster is definitive proof of the molecule's elemental composition.

Experimental Protocol: GC-MS Analysis

- Sample Preparation: Prepare a dilute solution of **tribromochloromethane** in a volatile solvent (e.g., dichloromethane or hexane).
- GC Separation:
  - Injection: Inject a small volume (e.g., 1 µL) of the solution into the Gas Chromatograph (GC) inlet.
  - Column: Use a standard non-polar capillary column (e.g., DB-5ms).
  - Temperature Program: Ramp the oven temperature (e.g., from 50°C to 250°C) to ensure separation from any impurities and the solvent.
- MS Detection:
  - Ionization: As the compound elutes from the GC column, it enters the ion source of the mass spectrometer, where it is ionized by electron impact (typically at 70 eV).
  - Mass Analyzer: The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole), which scans a range of m/z values (e.g., 40-400 amu).
  - Detection: The detector records the abundance of ions at each m/z value.
- Data Analysis: Analyze the mass spectrum corresponding to the GC peak of **tribromochloromethane**. Examine the molecular ion cluster and major fragment ions.

Workflow: Mass Spectrometry Analysis

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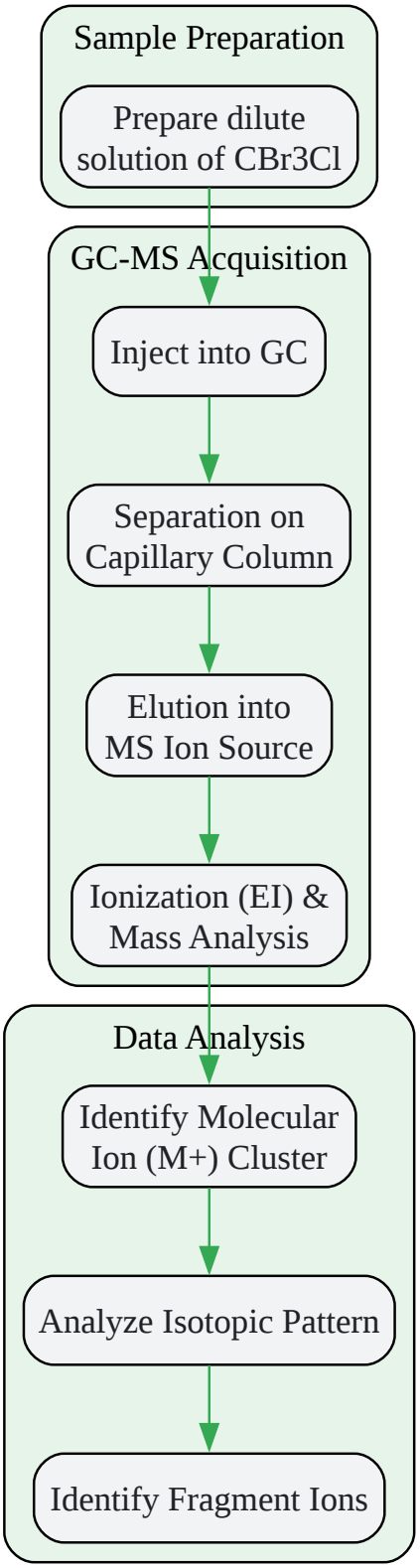

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Caption: Workflow for GC-MS analysis of **Tribromochloromethane**.

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Data & Interpretation

The mass spectrum provides the most definitive evidence for the elemental composition of **tribromochloromethane**.

Table 4: Predicted Key Ions in the Mass Spectrum of CBr_3Cl

Ion Fragment	Description	Expected m/z Cluster
$[CBr_3Cl]^+$	**Molecular Ion**	**284, 286, 288, 290, 292**
$[CBr_2Cl]^+$	Loss of one Br atom	205, 207, 209, 211
$[CBr_3]^+$	Loss of one Cl atom	247, 249, 251, 253

| $[Br_2]^+$ | Dibromine ion | 158, 160, 162 |

Interpretation: The molecular ion region will show a characteristic cluster of five main peaks due to the combinations of the three bromine and one chlorine isotopes. The most abundant peak in this cluster is typically not the monoisotopic peak. The relative intensities of these peaks can be calculated and matched with the experimental data to confirm the presence of three bromines and one chlorine.

Furthermore, fragmentation patterns provide corroborating evidence. The loss of a bromine radical (m/z ~79/81) or a chlorine radical (m/z ~35/37) leads to fragment ions like $[CBr_2Cl]^+$ and $[CBr_3]^+$, respectively.[3] These fragment ions will also exhibit their own characteristic isotopic patterns, further validating the structure.

Conclusion

The structural elucidation of **tribromochloromethane** is achieved through the synergistic application of ^{13}C NMR, IR, and Mass Spectrometry. ^{13}C NMR confirms the presence of a single carbon environment. IR spectroscopy provides a vibrational fingerprint, identifying the characteristic C-Br and C-Cl bonds. Finally, Mass Spectrometry delivers unequivocal proof of the elemental composition through its unique and complex isotopic signature in the molecular ion and fragment peaks. Together, these techniques provide a self-validating system, leaving no ambiguity as to the molecule's identity and structure.

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References

- National Center for Biotechnology Information (2024).PubChem Compound Summary for CID 68984, **Tribromochloromethane**. Retrieved from [Link].
- Wikipedia.**Tribromochloromethane**. Retrieved from [Link].
- NIST.**Tribromochloromethane** in the NIST Chemistry WebBook. Retrieved from [Link].
- NIST.**Tribromochloromethane** Phase Change Data. Retrieved from [Link].
- Plyler, E. K., Smith, W. H., & Acquista, N. (1950).Infrared Spectra of Bromochloromethane, Dibromomethane, **Tribromochloromethane**, and Tetrabromomethane. Journal of Research of the National Bureau of Standards, 44, 503. Retrieved from [Link].
- SpectraBase.**Tribromochloromethane** [^{13}C NMR]. John Wiley & Sons, Inc. Retrieved from [Link].
- Doc Brown's Chemistry.C-13 NMR spectrum of bromomethane. Retrieved from [Link].
- Yokogawa Electric Corporation.Spectroscopy: Interpreting Measurement Data. Retrieved from [Link].

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Sources

- 1. Tribromochloromethane - Wikipedia [en.wikipedia.org]
- 2. scbt.com [scbt.com]
- 3. Tribromochloromethane | CBr3Cl | CID 68984 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Tribromochloromethane [webbook.nist.gov]
- 5. Tribromochloromethane [webbook.nist.gov]

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- 6. CH3Br C-13 nmr spectrum of bromomethane analysis of chemical shifts ppm interpretation of 13C chemical shifts ppm of methyl bromide C13 13-C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 7. spectrabase.com [spectrabase.com]
- 8. Spectroscopy: Interpreting Measurement Data | Yokogawa Electric Corporation [yokogawa.com]
- 9. nvlpubs.nist.gov [nvlpubs.nist.gov]
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